Compatibility of AC-Lys(AC)-OH with various coupling reagents

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Compound of Interest

Compound Name:	*AC-Lys(AC)-OH*
CAS No.:	*499-86-5*
Cat. No.:	*B556374*

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Technical Support Center: **Ac-Lys(Ac)-OH** Coupling Optimization

Topic: Compatibility of **Ac-Lys(Ac)-OH** (Nα,Nε-diacetyl-L-lysine) with Coupling Reagents
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Executive Summary

You are working with **Ac-Lys(Ac)-OH**, a lysine derivative where both the

-amine and

-amine are capped with acetyl groups. Unlike standard Fmoc- or Boc-protected amino acids, this molecule is an N-acyl amino acid, not an N-carbamate.

Critical Warning: The presence of the N

-acetyl group makes this molecule highly susceptible to racemization (epimerization) during activation. The carbonyl oxygen of the acetyl group is more nucleophilic than that of a carbamate (Fmoc/Boc), leading to rapid formation of a 5(4H)-oxazolone (azlactone) intermediate, which results in loss of chirality at the C-terminus.

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This guide provides protocols to couple **Ac-Lys(Ac)-OH** while maintaining enantiomeric purity.

Module 1: The Racemization Risk (Mechanistic Insight)

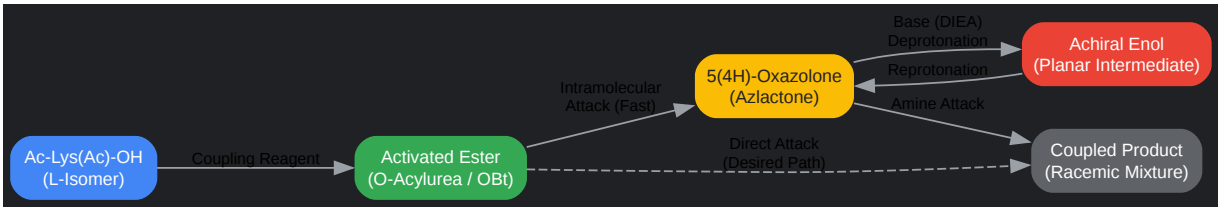
To troubleshoot low yields or isomeric impurities (D-Lys contamination), you must understand the Oxazolone Mechanism.

When you activate the carboxylic acid of **Ac-Lys(Ac)-OH** (e.g., using HATU/DIEA), the N

-acetyl oxygen attacks the activated carbonyl. This forms a cyclic oxazolone. The C

-proton of the oxazolone is acidic and easily removed by base, leading to an achiral enol intermediate. When the amine nucleophile finally attacks, it can generate both L- and D-isomers.

Figure 1: Oxazolone-Mediated Racemization Pathway



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Caption: The N-acetyl group facilitates the formation of the oxazolone intermediate. Basic conditions (DIEA/NMM) accelerate the transition to the achiral enol, destroying optical purity.

Module 2: Reagent Compatibility Matrix

The choice of reagent dictates the ratio of Direct Coupling (Retention of configuration) vs. Oxazolone Formation (Racemization).

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Reagent Class	Specific Reagents	Compatibility	Technical Notes
Carbodiimides	DIC / EDC	High	Recommended. When used with Oxyma Pure or HOBt, these generate active esters without requiring tertiary bases (like DIEA), significantly reducing oxazolone formation.
Uroniums	HATU / HBTU	Low / Risky	Not Recommended. These require a base (DIEA/NMM) to function. The base promotes proton abstraction from the oxazolone, causing severe racemization of N-acetylated substrates.
Phosphoniums	PyBOP	Moderate	Can be used if base is strictly controlled (e.g., using TMP instead of DIEA), but generally riskier than carbodiimides for this specific molecule.
Additives	Oxyma Pure	Essential	Oxyma Pure is superior to HOBt/HOAt for suppressing racemization in N-acetyl amino acids.[1] It forms a stable active

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	ester that reacts rapidly with the amine.

Module 3: Troubleshooting Scenarios (FAQs)

Q1: I am seeing a split peak in HPLC (50:50 mixture). What happened? A: You likely used a base-driven coupling system (like HATU/DIEA). The base caused the oxazolone intermediate to racemize completely.

- Fix: Switch to DIC/Oxyma Pure (1:1 eq) with no base. If the amine component is a salt (e.g., HCl salt), use a non-nucleophilic, weak base like TMP (2,4,6-trimethylpyridine) or Collidine, only in stoichiometric amounts.

Q2: **Ac-Lys(Ac)-OH** is not dissolving in DCM. Can I heat it? A: **Ac-Lys(Ac)-OH** is highly polar due to the two amide bonds and the free acid. It is poorly soluble in DCM.

- Fix: Do not heat significantly (>40°C) as this accelerates racemization. Use DMF (Dimethylformamide), NMP, or DMSO.[2] If using EDC, water/THF mixtures are also compatible.

Q3: Can I pre-activate this amino acid? A:Never pre-activate N-acyl amino acids.

- Reason: In the absence of the amine nucleophile, the activated ester has a long residence time, converting almost exclusively to the oxazolone.

- Fix: Add the amine component to the vessel before or simultaneously with the coupling reagent.

Module 4: Optimized Experimental Protocols

Protocol A: The "Low-Racemization" Standard (DIC/Oxyma)

Best for coupling **Ac-Lys(Ac)-OH** to primary amines or resin-bound peptides.

- Preparation: Dissolve 1.0 equiv of **Ac-Lys(Ac)-OH** and 1.0 equiv of Oxyma Pure in minimal DMF.

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- Amine Addition: Add 1.0–1.2 equiv of the Amine Component (free base form) to the solution.
  - Note: If the amine is a salt (e.g., HCl), add 1.0 equiv of TMP (Collidine).
- Cooling: Chill the reaction vessel to 0°C (ice bath).
  - Why? Lower temperature kinetically favors the intermolecular amine attack over the intramolecular oxazolone formation.
- Activation: Add 1.0 equiv of DIC (Diisopropylcarbodiimide).
- Reaction: Stir at 0°C for 30 minutes, then allow to warm to room temperature. Monitor by HPLC.

Protocol B: Aqueous/Bioconjugation (EDC/Sulfo-NHS)

Best for coupling to proteins or in aqueous buffers.

- Buffer: Dissolve **Ac-Lys(Ac)-OH** in MES buffer (pH 4.7–6.0).
- Activation: Add EDC (1.2 equiv) and Sulfo-NHS (1.2 equiv).
- Reaction: React for 15 minutes.
  - Note: In aqueous conditions, oxazolone formation is less favored than hydrolysis, but racemization is still possible at high pH.
- Coupling: Add the amine-containing protein/molecule (adjust pH to 7.0–7.5 immediately).

Module 5: Decision Logic for Reagent Selection

Use this workflow to determine the safest path for your specific experiment.

Figure 2: Coupling Strategy Decision Tree

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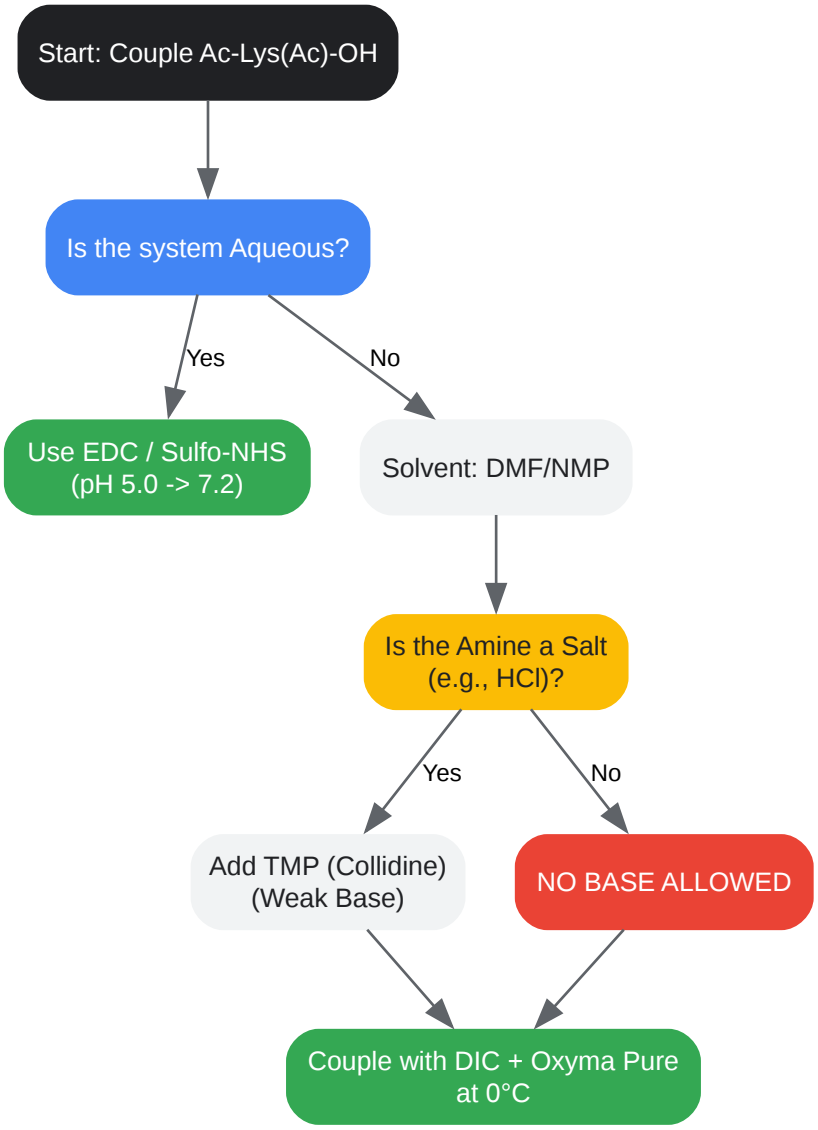

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Caption: Workflow to minimize racemization. Note the strict avoidance of strong bases like DIEA/TEA in organic solvents.

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